

Application Notes and Protocols for CFDA-AM in Flow Cytometry Analysis

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Compound of Interest

Compound Name: *Cfda-AM*

Cat. No.: *B049534*

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Introduction

Carboxyfluorescein diacetate acetoxymethyl ester (**CFDA-AM**) and its close relative, Carboxyfluorescein diacetate succinimidyl ester (CFDA-SE), are powerful fluorescent probes for assessing cellular functions using flow cytometry. While often discussed together, they serve distinct primary purposes. **CFDA-AM** is an excellent indicator of cell viability and metabolic activity, whereas CFDA-SE is the gold standard for tracking cell proliferation. This document provides detailed application notes and protocols for the use of these reagents in flow cytometry.

Section 1: Cell Viability Analysis using CFDA-AM

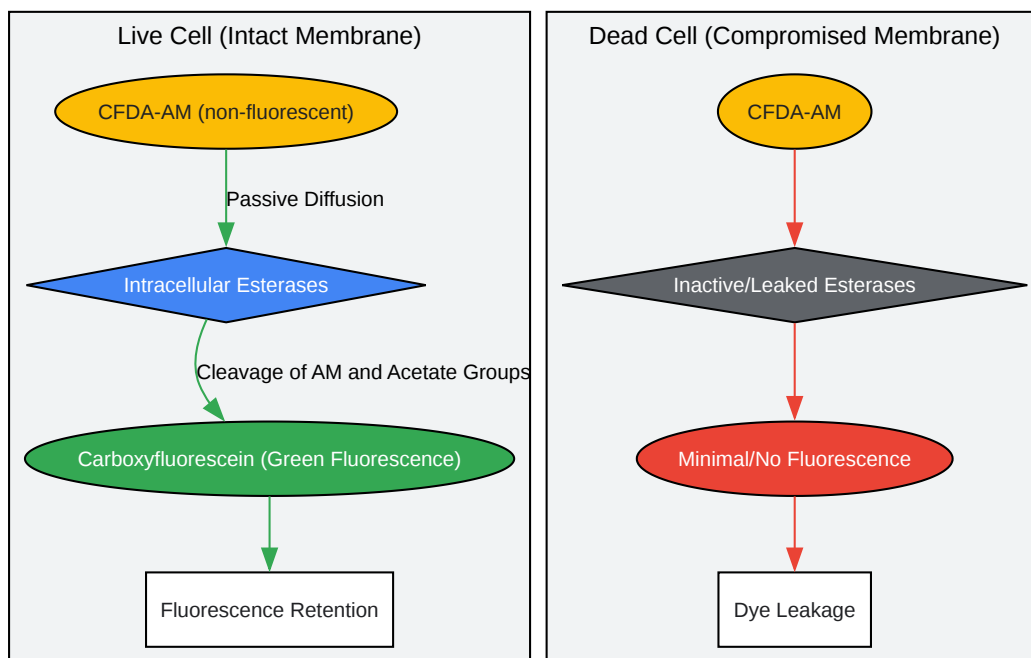
Application Note: Principle of CFDA-AM for Viability Staining

CFDA-AM is a non-fluorescent, cell-permeant compound. Once it crosses the membrane of a live cell, intracellular esterases cleave the acetoxymethyl (AM) and diacetate groups, converting it into the highly fluorescent carboxyfluorescein.^{[1][2]} This fluorescent product is membrane-impermeant and is therefore retained within cells that have an intact plasma membrane.^[1] Dead or dying cells with compromised membranes and diminished esterase activity cannot efficiently convert or retain the dye, resulting in significantly lower fluorescence.^[1] This principle allows for the clear distinction between live and dead cell populations in a flow

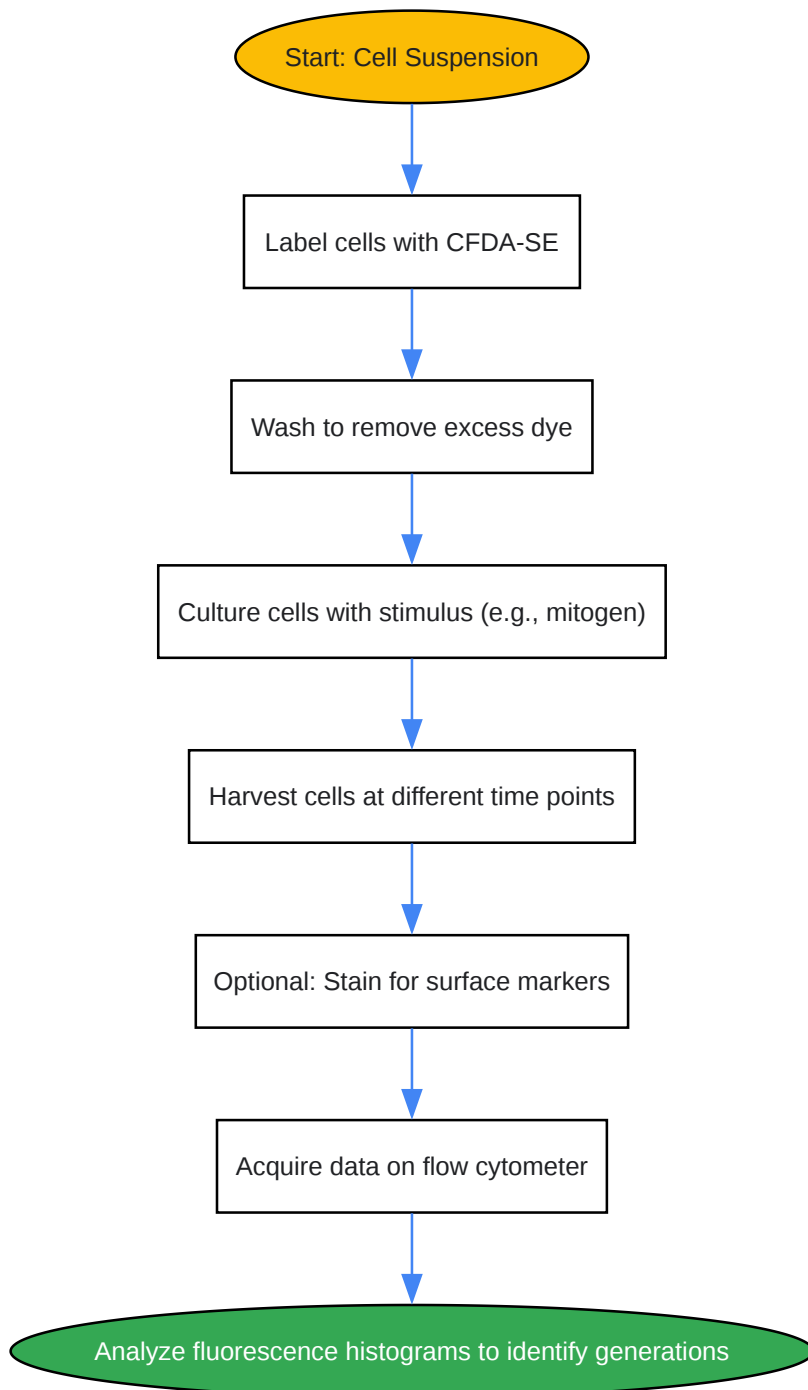
cytometry experiment. For a more robust analysis, **CFDA-AM** is often used in conjunction with a membrane-impermeant DNA dye, such as Propidium Iodide (PI), which stains dead cells red.

Signaling Pathway: Mechanism of CFDA-AM in Live and Dead Cells

Mechanism of CFDA-AM for Cell Viability Assessment



Workflow for CFDA-SE Cell Proliferation Assay

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References

- 1. bio-rad.com [bio-rad.com]
- 2. What are the principles of 5-CFDA-AM assay? | AAT Bioquest [aatbio.com]
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